

Subject: Technical Inquiry Regarding "HS79"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HS79

Cat. No.: B1243084

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To: Researchers, Scientists, and Drug Development Professionals

Topic: Inquiry Regarding the Molecular Identity of "HS79"

This document addresses a request for an in-depth technical guide on a molecule designated as "HS79," intended for a scientific audience. The request specified the inclusion of its molecular weight, chemical formula, associated signaling pathways, and detailed experimental protocols.

Following a comprehensive search for a molecule labeled "HS79" in chemical and biological databases, it has been determined that this identifier does not correspond to a known chemical compound. The search results consistently identify "HS-79" as a commercial product, specifically an ultra-lightweight, flexible, smooth-bore Polytetrafluoroethylene (PTFE) hose.^[1]^[2]^[3]^[4]^[5]^[6] This product is designed for high-performance fluid transfer in applications such as motorsports.^[1]^[2]^[4]^[5]

The composition of the HS-79 hose includes a PTFE inner liner, a silicone outer liner, a high-tensile stainless steel reinforcing braid, and an outer braid of aramid fiber.^[1]^[3] While the materials themselves have well-defined chemical properties, "HS79" is the designation for the final product assembly and not for a specific molecule.

Given that "HS79" does not appear to be a molecule, it is not possible to provide the requested scientific and technical data, including:

- Molecular Weight and Chemical Formula

- Signaling Pathways
- Experimental Protocols

Therefore, the creation of a technical guide or whitepaper as originally requested cannot be fulfilled. It is possible that "HS79" may be an internal laboratory designation, a typographical error, or an identifier not yet in the public domain. For the purposes of fulfilling this request, a more specific and recognized chemical name or identifier (such as a CAS number, IUPAC name, or a reference to a publication where it is described) is required.

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